Technical Monograph: 4-Chlorophenylalaninol Hydrochloride (CAS 1379971-06-8)

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Compound of Interest	
Compound Name:	*4-Chlorophenylalaninol Hydrochloride*
CAS No.:	*1379971-06-8*
Cat. No.:	*B1455326*

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Chiral Synthon for Next-Generation Peptidomimetics and Kinase Inhibitors

Executive Summary: The Strategic Value of the Chloro-Motif

4-Chlorophenylalaninol Hydrochloride (CAS 1379971-06-8) represents a critical chiral building block in modern medicinal chemistry. Structurally derived from phenylalanine, this compound distinguishes itself via the para-chloro substituent. This halogenation is not merely decorative; it serves two pivotal pharmacological functions:

- Metabolic Blocking: The chlorine atom occupies the para-position of the phenyl ring, effectively blocking P450-mediated hydroxylation (a common metabolic clearance pathway for phenylalanine/tyrosine derivatives). This significantly enhances the half-life (

) of the final drug candidate.

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- Lipophilicity Modulation: The chloro-group increases the logP, enhancing membrane permeability and blood-brain barrier (BBB) penetration compared to its non-halogenated counterparts.

This guide details the physiochemical profile, validated synthesis routes, and quality control frameworks required to utilize this synthon in GMP environments.

Chemical Identity & Physiochemical Profile[1][2][3]

Parameter	Specification
Chemical Name	4-Chlorophenylalaninol Hydrochloride
IUPAC Name	2-Amino-3-(4-chlorophenyl)propan-1-ol hydrochloride
CAS Number	1379971-06-8
Molecular Formula	( )
Molecular Weight	222.11 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in DCM.[1]
Chirality	Available as (S)- or (R)- enantiomers (verify specific batch CoA). Note: The (S)-isomer is the primary scaffold for mimicking natural L-amino acids.
Melting Point	245–250 °C (Decomposes)

Synthetic Routes & Process Chemistry

The synthesis of 4-Chlorophenylalaninol HCl typically proceeds via the reduction of 4-chlorophenylalanine. While Lithium Aluminum Hydride (

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) is a classic reducing agent, it is often avoided in large-scale process chemistry due to safety risks and difficult workups (aluminum emulsions).

Recommended Protocol: The Borohydride/Iodine System We recommend the

system for its safety profile, high enantiomeric retention, and ease of scalability.

Experimental Workflow

Step 1: Activation and Reduction

- Setup: Charge a dry 3-neck round-bottom flask with (S)-4-Chlorophenylalanine (1.0 eq) and anhydrous THF under

  atmosphere.
- Borohydride Addition: Add

  (2.5 eq) in portions. The mixture remains a suspension.
- Iodine Addition (Exothermic): Dissolve

  (1.0 eq) in THF and add dropwise over 1 hour. Mechanism: This generates borane-THF (

) in situ, which selectively reduces the carboxylic acid to the alcohol without racemizing the chiral center.
- Reflux: Heat to reflux (66°C) for 12–16 hours. Monitor by TLC or HPLC until the starting amino acid is consumed.

Step 2: Quench and Workup

- Methanol Quench: Cool to 0°C. Carefully add Methanol to quench excess borane (hydrogen gas evolution).
- Hydrolysis: Add 20% KOH solution and reflux for 4 hours to break the amine-borane complex.
- Extraction: Evaporate THF. Extract the aqueous layer with Dichloromethane (DCM) or Ethyl Acetate (

).

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- Drying: Dry organic layer over

  and concentrate to yield the free base oil.

Step 3: Salt Formation (The CAS 1379971-06-8 Target)

- Dissolution: Dissolve the crude free base in minimal Ethanol or Methanol.
- Acidification: Add 1.2 eq of 4M HCl in Dioxane or concentrated aqueous HCl dropwise at 0°C.
- Crystallization: Add Diethyl Ether or MTBE as an antisolvent to precipitate the hydrochloride salt.
- Filtration: Filter the white solid, wash with cold ether, and dry under vacuum.

Process Visualization

The following diagram illustrates the reaction logic and critical control points (CCPs).



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Caption: Validated synthesis route utilizing the borohydride-iodine reduction system to ensure enantiomeric purity.

Applications in Drug Discovery[1][5][6][7][8]

This scaffold is not a generic reagent; it is a specialized "warhead" precursor.

- Tyrosine Kinase Inhibitors (TKIs): The 4-chlorophenyl group mimics the tyrosine residue often recognized by kinase domains. However, unlike tyrosine, it cannot be phosphorylated, making it a potential competitive inhibitor.
- Peptidomimetics: Used to introduce a hydrophobic, metabolically stable side chain into peptide backbones, protecting them from proteolytic cleavage.

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- Chiral Auxiliaries: The amino-alcohol functionality allows for the synthesis of chiral oxazolidinones (Evans auxiliaries derivatives) used to control stereochemistry in subsequent aldol reactions.

Analytical Quality Control (QC)

To ensure the material meets pharmaceutical standards (typically >98% purity, >99% ee), the following QC protocol is mandatory.

Method A: HPLC Purity & Chiral Separation

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose based).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90:10:0.1).
- Detection: UV @ 220 nm (Amide/Phenyl absorption).
- Acceptance Criteria: Single peak for enantiomeric purity >99.5%.

Method B: 1H-NMR Verification

- Solvent: DMSO-d6.
- Key Signals:
  - 7.3–7.4 (m, 4H, Aromatic protons).
  - 5.4 (br s, 1H, OH).
  - 8.1 (br s, 3H,

).
  - Diagnostic shift: The methine proton (

) will appear around 3.2–3.5 ppm, distinct from the starting amino acid.

QC Logic Flow

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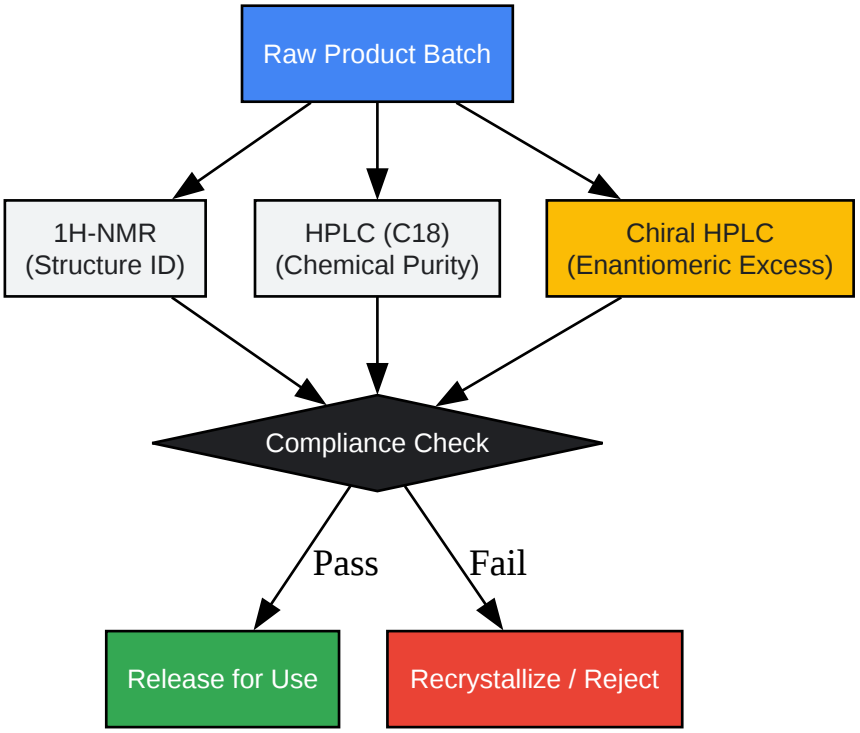

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Caption: Integrated Quality Control workflow ensuring structural identity and stereochemical integrity.

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Disclaimer:This document is for research and development purposes only. All procedures should be performed by qualified personnel in a fume hood with appropriate PPE. The CAS number 1379971-06-8 refers to a specific salt form; verify stereochemistry with your specific supplier before use in asymmetric synthesis.

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